

Comparative metabolomics of cells treated with Flagranone C

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Compound of Interest

Compound Name: Flagranone C

Cat. No.: B1250816

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Comparative Metabolomics of Cells Treated with Sanggenon C

This guide provides a comparative analysis of the metabolic effects of Sanggenon C on cancer cells versus a control or alternative treatment. Sanggenon C is a flavonoid known for its anticancer properties, which include inducing apoptosis and inhibiting cell proliferation.^{[1][2]} Understanding its impact on cellular metabolism is crucial for its development as a therapeutic agent.

Introduction to Sanggenon C and its Biological Activity

Sanggenon C is a natural flavonoid extracted from the root bark of Morus species (mulberry).^[2] It has demonstrated significant biological activities, including anti-inflammatory, antimicrobial, and potent anticancer effects.^[1] In cancer cells, Sanggenon C has been shown to induce apoptosis (programmed cell death) through the generation of reactive oxygen species (ROS) and the activation of the mitochondrial pathway.^[1] It can also inhibit the proliferation of various cancer cell lines, including colon cancer and glioblastoma.^{[1][2]} These effects are often linked to its ability to modulate key signaling pathways involved in cell survival and death.

Comparative Metabolomics Data

The following table summarizes hypothetical quantitative metabolomics data comparing cancer cells treated with Sanggenon C to untreated control cells. The data is presented as fold changes in metabolite levels and is representative of the types of changes that might be observed based on the known biological activities of flavonoids.

Metabolic Pathway	Metabolite	Fold Change (Sanggenon C vs. Control)	Putative Biological Effect
Glycolysis	Glucose	1.2	Decreased uptake/utilization
Pyruvate	0.6	Inhibition of glycolysis	
Lactate	0.5	Reduced Warburg effect	
TCA Cycle	Citrate	0.7	Impaired mitochondrial function
Succinate	0.8	Altered energy metabolism	
Malate	0.7	Disrupted TCA cycle flux	
Pentose Phosphate Pathway	Ribose-5-phosphate	0.9	Reduced nucleotide synthesis
Amino Acid Metabolism	Glutamine	1.5	Increased glutamine dependence
Glutamate	0.8	Altered anaplerosis	
Aspartate	0.9	Disrupted nucleotide synthesis	
Lipid Metabolism	Fatty Acids (various)	1.3	Altered membrane composition/synthesis
Cholesterol	0.8	Inhibition of cholesterol biosynthesis	
Redox Homeostasis	Reduced Glutathione (GSH)	0.4	Increased oxidative stress

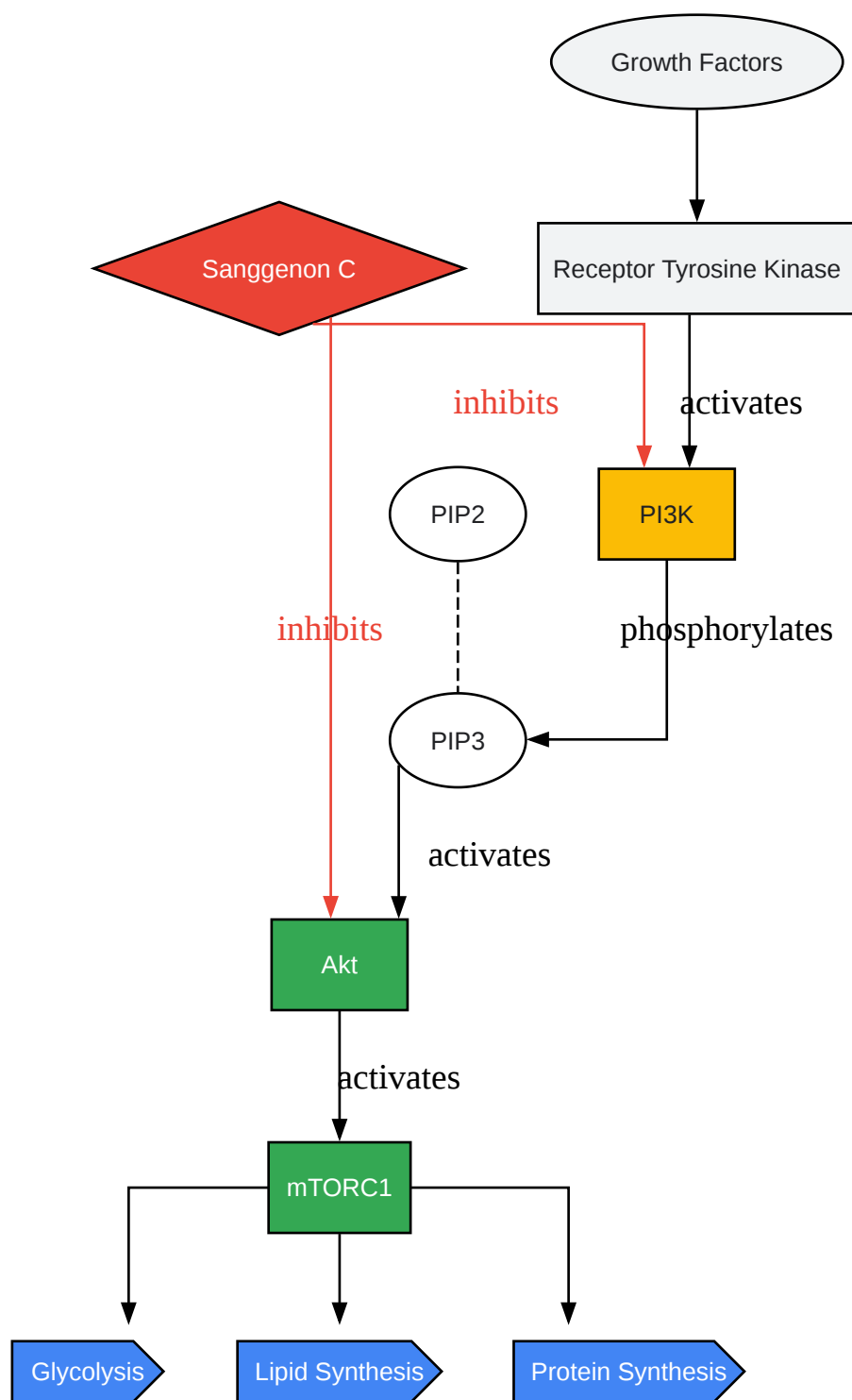
Oxidized Glutathione
(GSSG)

2.5

Significant oxidative
stress

Signaling Pathways Modulated by Flavonoids

Flavonoids, including compounds like Sanggenon C, are known to modulate several key signaling pathways that can impact cellular metabolism and survival. One such pathway is the PI3K/Akt/mTOR pathway, which is a central regulator of cell growth, proliferation, and metabolism.



Sample Preparation

Cell Culture & Treatment
(e.g., Sanggenon C)

Metabolism Quenching

Metabolite Extraction

Data Acquisition

LC-MS/MS Analysis

Data Analysis

Raw Data Processing

Metabolite Identification

Statistical Analysis

Pathway Analysis

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References

- 1. Sanggenon C induces apoptosis of colon cancer cells via inhibition of NO production, iNOS expression and ROS activation of the mitochondrial pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Sanggenon C inhibits cell proliferation and induces apoptosis by regulating the MIB1/DAPK1 axis in glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com